

Apalcillin: A Technical Guide to its Chemical Structure, Properties, and In Vitro Activity

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Compound of Interest

Compound Name: *Apalcillin*

Cat. No.: *B1665124*

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Abstract

Apalcillin is a broad-spectrum β -lactam antibiotic belonging to the ureidopenicillin class. Structurally, it is a derivative of ampicillin, distinguished by the presence of a 4-hydroxy-1,5-naphthyridine-3-carbonyl group attached to the 6-amino position of the penicillanic acid core. This modification enhances its activity, particularly against problematic Gram-negative pathogens such as *Pseudomonas aeruginosa*. This technical guide provides a comprehensive overview of the chemical structure, physicochemical and pharmacological properties, and in vitro activity of **Apalcillin**. Detailed experimental protocols for its synthesis, purification, characterization, and antimicrobial susceptibility testing are also presented to support further research and development.

Chemical Structure and Identification

Apalcillin is a semi-synthetic penicillin characterized by a complex side chain that confers its broad-spectrum activity.

Chemical Structure:

(General Penicillin Structure)

The 'R' group for **Apalcillin** is: (2R)-2-[(4-oxo-1H-1,5-naphthyridine-3-carbonyl)amino]-2-phenylacetyl

IUPAC Name: (2S,5R,6R)-3,3-dimethyl-7-oxo-6-[[[(2R)-2-[(4-oxo-1H-1,5-naphthyridine-3-carbonyl)amino]-2-phenylacetyl]amino]-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid[1]

Chemical Identifiers:

Identifier	Value
CAS Number	63469-19-2[1]
PubChem CID	6602341[1]
Molecular Formula	C25H23N5O6S[1]
Molecular Weight	521.5 g/mol [1]

Physicochemical Properties

The physicochemical properties of **Apalcillin** influence its formulation, stability, and pharmacokinetic profile.

Property	Value
Melting Point	Data not available
Solubility	Data not available
pKa	Data not available

Note: Experimental data for the melting point, solubility, and pKa of **Apalcillin** are not readily available in the searched literature. The properties of the related compound, Ampicillin, are provided for reference but should not be considered equivalent.

Pharmacological Properties

Mechanism of Action

Like other penicillin antibiotics, **Apalcillin** exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall. It specifically targets and binds to penicillin-binding proteins (PBPs), which are enzymes essential for the final steps of peptidoglycan synthesis. Peptidoglycan provides structural integrity to the bacterial cell wall. By inhibiting PBP-mediated cross-linking of peptidoglycan chains, **Apalcillin** weakens the cell wall, leading to cell lysis and bacterial death.

Signaling Pathway of **Apalcillin**'s Mechanism of Action



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Caption: Mechanism of **Apalcillin**'s bactericidal action.

Antibacterial Spectrum

Apalcillin demonstrates a broad spectrum of activity against both Gram-positive and Gram-negative bacteria. It is particularly noted for its enhanced activity against *Pseudomonas aeruginosa* and other challenging Gram-negative bacilli.

Table of Minimum Inhibitory Concentrations (MICs) for **Apalcillin**:

Bacterial Species	MIC50 (µg/mL)	MIC90 (µg/mL)
Pseudomonas aeruginosa	-	25[2]
Escherichia coli	1.6[2]	100[2]
Klebsiella spp.	6.3[2]	-
Enterobacter spp.	-	-
Proteus mirabilis	-	-
Citrobacter freundii	-	-
Citrobacter diversus	-	-
Serratia spp.	>25 (for 60% of isolates)[2]	-
Bacteroides fragilis	-	-

Note: Data for some species and MIC50/MIC90 values are not available in the provided search results. A study showed that 97% of 107 clinical isolates of *Pseudomonas aeruginosa* were susceptible to **Apalcillin**.[\[1\]](#)

Pharmacokinetics

The pharmacokinetic profile of **Apalcillin** has been studied in humans, revealing key parameters related to its absorption, distribution, metabolism, and excretion.

Pharmacokinetic Parameter	Value
Half-life ($t_{1/2}$)	Larger than piperacillin
Protein Binding	Almost twice that of piperacillin
Renal Clearance	Substantially less than piperacillin
Non-renal Clearance	79% of total clearance
Metabolism	Approximately one-fifth of the renally excreted drug is in the form of two microbiologically inactive penicilloic acid derivatives.

Note: A comparative study with piperacillin showed these general pharmacokinetic characteristics.^[1]

Experimental Protocols

Synthesis of Apalcillin

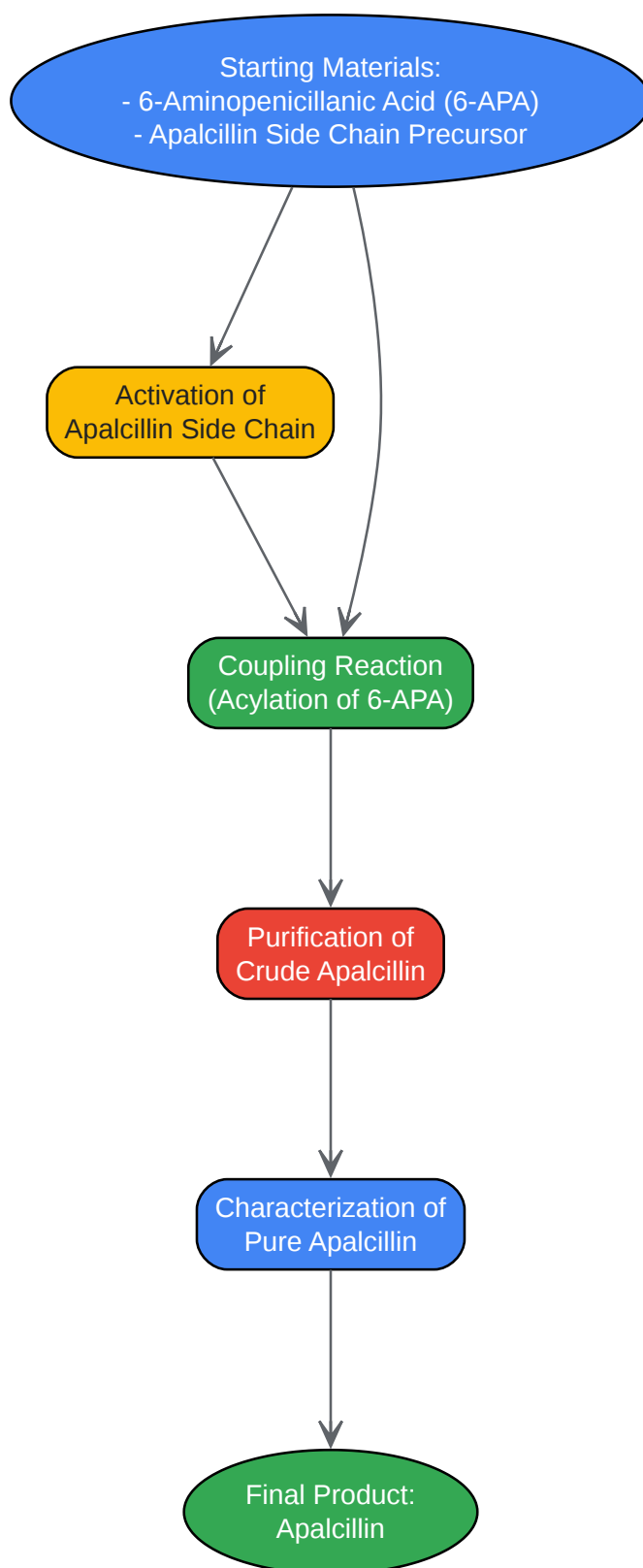
The synthesis of **Apalcillin**, like other semi-synthetic penicillins, typically starts from the 6-aminopenicillanic acid (6-APA) nucleus. The synthesis involves the acylation of the 6-amino group with a specifically designed side chain.

General Reaction Scheme:

6-Aminopenicillanic Acid + Activated **Apalcillin** Side Chain → **Apalcillin**

Detailed Protocol: A detailed, step-by-step experimental protocol for the chemical synthesis of **Apalcillin** is not available in the public domain literature searched. The general procedure would involve the activation of the carboxylic acid on the **Apalcillin** side chain (e.g., conversion to an acid chloride or use of a coupling agent) followed by its reaction with 6-APA in a suitable solvent system.

Logical Workflow for **Apalcillin** Synthesis



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Caption: General workflow for the synthesis of **Apalcillin**.

Purification of Apalcillin

Purification of the synthesized **Apalcillin** is crucial to remove unreacted starting materials, by-products, and other impurities. Preparative High-Performance Liquid Chromatography (HPLC) is a common method for the purification of antibiotics.

Protocol for Preparative HPLC Purification: A specific, detailed protocol for the preparative HPLC purification of **Apalcillin** is not available in the searched literature. A general approach would involve:

- **Column Selection:** A reversed-phase C18 column of appropriate dimensions for the scale of purification.
- **Mobile Phase:** A gradient of an aqueous buffer (e.g., ammonium acetate or formic acid) and an organic solvent (e.g., acetonitrile or methanol). The gradient would be optimized to achieve separation of **Apalcillin** from its impurities.
- **Detection:** UV detection at a wavelength where **Apalcillin** has significant absorbance.
- **Fraction Collection:** Fractions are collected as the **Apalcillin** peak elutes from the column.
- **Post-Purification Processing:** The collected fractions containing pure **Apalcillin** are pooled, and the solvent is removed (e.g., by lyophilization) to yield the purified solid product.

Characterization of Apalcillin

The identity and purity of the synthesized and purified **Apalcillin** must be confirmed using various analytical techniques.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy are used to elucidate the chemical structure of the molecule by providing information about the chemical environment of the hydrogen and carbon atoms, respectively. Specific spectral data and assignments for **Apalcillin** are not readily available in the searched literature.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry is used to confirm the molecular weight and elemental composition of **Apalcillin**.

- High-Performance Liquid Chromatography (HPLC): Analytical HPLC is used to assess the purity of the final product.

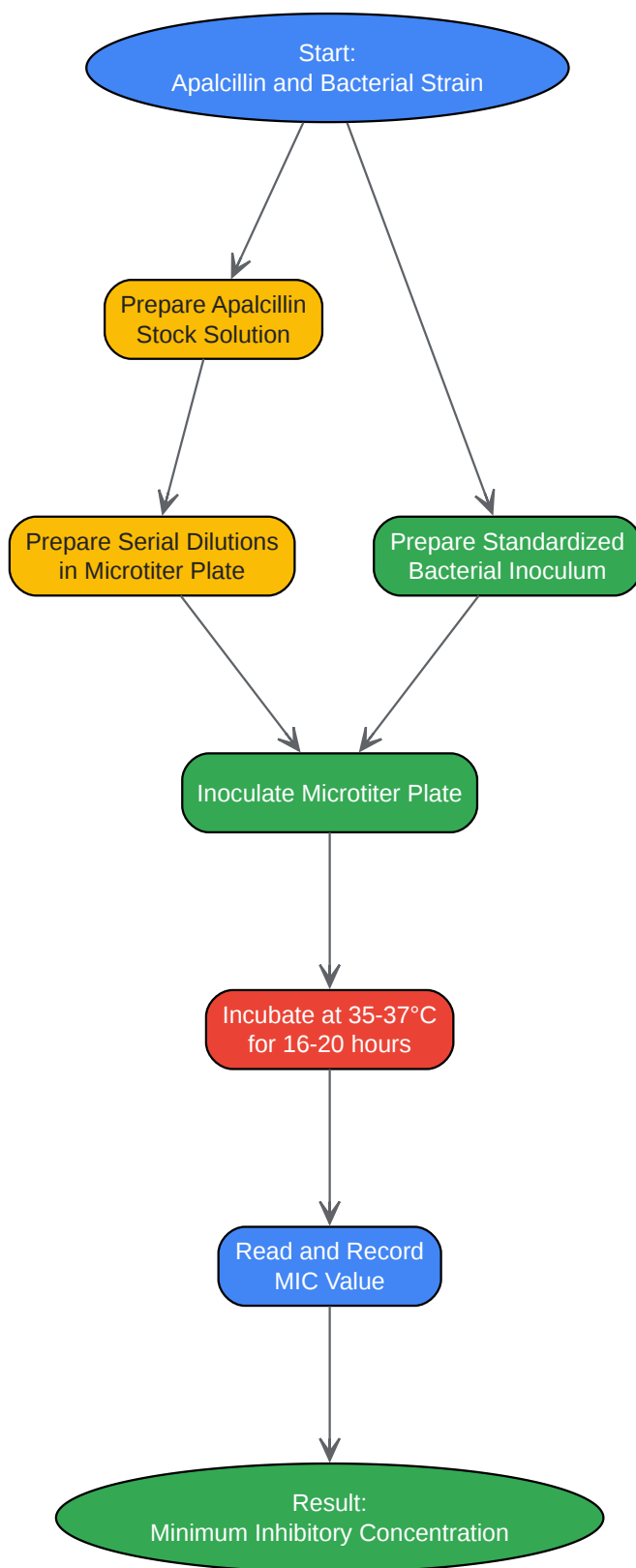
Determination of Minimum Inhibitory Concentration (MIC)

The in vitro antibacterial activity of **Apalcillin** is quantified by determining its Minimum Inhibitory Concentration (MIC) against various bacterial strains. The broth microdilution method is a standard and widely used technique for this purpose.

Protocol for Broth Microdilution MIC Assay (General Guidelines based on CLSI):

- Preparation of **Apalcillin** Stock Solution: A stock solution of **Apalcillin** is prepared in a suitable solvent (e.g., sterile distilled water or DMSO) at a known concentration.
- Preparation of Microtiter Plates: A series of two-fold dilutions of the **Apalcillin** stock solution are prepared in cation-adjusted Mueller-Hinton Broth (CAMHB) in the wells of a 96-well microtiter plate.
- Preparation of Bacterial Inoculum: A standardized inoculum of the test bacterium is prepared to a turbidity equivalent to a 0.5 McFarland standard, which is then further diluted to achieve a final concentration of approximately 5×10^5 colony-forming units (CFU)/mL in each well.
- Inoculation and Incubation: The wells of the microtiter plate are inoculated with the bacterial suspension. The plate is then incubated at 35-37°C for 16-20 hours under aerobic conditions.
- Determination of MIC: The MIC is determined as the lowest concentration of **Apalcillin** that completely inhibits visible growth of the bacterium.

Experimental Workflow for MIC Determination



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Caption: Workflow for MIC determination by broth microdilution.

Conclusion

Apalcillin remains a significant member of the penicillin class of antibiotics due to its broad spectrum of activity, particularly against challenging Gram-negative pathogens. This technical guide has summarized the available information on its chemical structure, properties, and in vitro activity. While detailed experimental protocols for its synthesis and characterization are not widely published, the general methodologies provided herein can serve as a foundation for researchers in the field of antibiotic drug discovery and development. Further research to fully elucidate its physicochemical properties and to develop optimized and scalable synthetic and purification processes is warranted.

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